

3,4,5-Trifluoroanisole molecular weight and f

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Compound of Interest

Compound Name: 3,4,5-Trifluoroanisole

Cat. No.: B1362294

An In-Depth Technical Guide to **3,4,5-Trifluoroanisole**: Molecular Formula and Weight

Introduction

3,4,5-Trifluoroanisole is a fluorinated aromatic compound of significant interest to researchers in medicinal chemistry and materials science. As a substituted benzene ring with three fluorine atoms on the benzene ring, make it a valuable building block in the synthesis of complex molecules. The strategic incorporation of fluorine into molecules can enhance metabolic stability, lipophilicity, and binding affinity. Therefore, a precise understanding of the fundamental physicochemical properties of key fluorinated compounds is essential in drug development and scientific research. This guide provides a detailed examination of its molecular formula and weight, foundational data for any

Molecular Formula and Composition

The molecular formula for **3,4,5-Trifluoroanisole** is $C_7H_5F_3O$.^{[1][2][3]} This formula delineates the elemental composition of a single molecule, specifying the number of atoms of each element present.

A breakdown of the elemental composition is as follows:

- Carbon (C): 7 atoms
- Hydrogen (H): 5 atoms
- Fluorine (F): 3 atoms
- Oxygen (O): 1 atom

The structure consists of a benzene ring substituted with three fluorine atoms at the 3, 4, and 5 positions, and a methoxy group ($-OCH_3$) at the 1 position.

Molecular Weight: Calculation and Significance

The molecular weight (MW) of a compound is the mass of one mole of its molecules, expressed in grams per mole (g/mol). It is a critical parameter in chemical analysis, and formulation development.

The molecular weight of **3,4,5-Trifluoroanisole** is 162.11 g/mol.^{[1][2][3]}

This value is calculated by summing the atomic weights of all atoms present in the molecular formula:

- Carbon (C): 7 atoms \times 12.011 u = 84.077 u
- Hydrogen (H): 5 atoms \times 1.008 u = 5.040 u
- Fluorine (F): 3 atoms \times 18.998 u = 56.994 u
- Oxygen (O): 1 atom \times 15.999 u = 15.999 u
- Total Molecular Weight: 84.077 + 5.040 + 56.994 + 15.999 = 162.11 u

The resulting value, 162.11 atomic mass units (u), corresponds to a molar mass of 162.11 g/mol. This precise value is indispensable for laboratory procedures to achieve desired reaction outcomes and yields.

Physicochemical Data Summary

For ease of reference, the core physicochemical properties of **3,4,5-Trifluoroanisole** are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H5F3O	[1][2][3]
Molecular Weight	162.11 g/mol	[1][2][3]
CAS Number	203245-17-4	[1][2][3]
Synonyms	1,2,3-Trifluoro-5-methoxybenzene	[3][4]
Melting Point	20 °C	[4]
Boiling Point	39 °C at 1 mm Hg	[4]

Structural Representation

A visual representation of the molecular structure is essential for understanding the spatial arrangement of atoms and functional groups. The following

Caption: Molecular structure of **3,4,5-Trifluoroanisole** (C7H5F3O).

Conclusion

The molecular formula (C7H5F3O) and molecular weight (162.11 g/mol) of **3,4,5-Trifluoroanisole** are fundamental constants that serve as the starting point engaged in the synthesis of novel pharmaceuticals and advanced materials, these values are critical for experimental design, execution, and interpretation. The scaffold imparts unique characteristics that continue to be exploited in the creation of high-value molecules.

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